

A Technical Guide to the Spectroscopic Characterization of 1-(3-Fluorophenyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	1-(3-Fluorophenyl)cyclohexanecarbonitrile
CAS No.:	214262-91-6
Cat. No.:	B1605641

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Introduction

In the landscape of modern drug discovery and materials science, the precise elucidation of molecular structure is a cornerstone of innovation. **1-(3-Fluorophenyl)cyclohexanecarbonitrile**, a compound of interest for its potential applications stemming from the unique combination of a fluorinated aromatic ring and a cyclohexyl core, presents a compelling case for detailed spectroscopic analysis. The introduction of a fluorine atom can significantly alter the pharmacokinetic and physicochemical properties of a molecule, making its unambiguous identification and characterization paramount.

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **1-(3-Fluorophenyl)cyclohexanecarbonitrile**. Moving beyond a mere presentation of data, this document delves into the causality behind the observed spectral features. By integrating foundational principles with data from analogous structures, we offer a robust framework for

researchers, scientists, and drug development professionals to confidently identify and characterize this and related molecules. This guide is structured to provide not only the spectral data but also the underlying scientific rationale, ensuring a deeper understanding and application of these powerful analytical techniques.

Molecular Structure and Key Spectroscopic Features

The structure of **1-(3-Fluorophenyl)cyclohexanecarbonitrile** combines a saturated carbocyclic ring with a substituted aromatic moiety. This unique arrangement gives rise to a distinct spectroscopic fingerprint.

Caption: Molecular structure of **1-(3-Fluorophenyl)cyclohexanecarbonitrile**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for the identification of functional groups within a molecule. The absorption of infrared radiation excites molecular vibrations, and the frequencies of these absorptions are characteristic of specific bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Sample Preparation:** A small amount of the solid or liquid sample is placed directly on the ATR crystal (typically diamond or germanium).
- **Data Acquisition:** The IR spectrum is recorded, typically over the range of 4000-400 cm^{-1} .
- **Background Correction:** A background spectrum of the clean ATR crystal is recorded and subtracted from the sample spectrum to remove contributions from atmospheric CO_2 and water vapor.
- **Data Processing:** The resulting spectrum is processed to identify the wavenumbers of the absorption bands.

Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Medium-Weak	Aromatic C-H stretch[1][2]
~2950-2850	Strong	Aliphatic C-H stretch (cyclohexyl)[1]
~2240-2220	Strong, Sharp	C≡N stretch (nitrile)[3]
~1600, ~1475	Medium-Weak	Aromatic C=C ring stretch[1][2]
~1450	Medium	CH ₂ scissoring (cyclohexyl)[1]
~1250	Strong	Aryl-F C-F stretch
~900-675	Strong	Aromatic C-H out-of-plane bend[1]

Interpretation of the IR Spectrum

The IR spectrum of **1-(3-Fluorophenyl)cyclohexanecarbonitrile** is expected to be dominated by several key features. A strong, sharp absorption band in the region of 2240-2220 cm⁻¹ is the most diagnostic peak, unequivocally indicating the presence of the nitrile (C≡N) functional group.[3] The aromatic nature of the compound will be evidenced by C-H stretching vibrations appearing just above 3000 cm⁻¹ and characteristic C=C ring stretching bands around 1600 and 1475 cm⁻¹. [1][2] The cyclohexyl moiety will give rise to strong C-H stretching absorptions in the 2950-2850 cm⁻¹ region.[1] Furthermore, a strong band around 1250 cm⁻¹ is anticipated for the C-F stretching vibration of the fluorophenyl group. The substitution pattern on the aromatic ring can often be inferred from the pattern of strong C-H out-of-plane bending bands in the 900-675 cm⁻¹ region.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Both ¹H and ¹³C NMR are indispensable for complete structural elucidation.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of the compound is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.

- **Data Acquisition:** The ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Referencing:** Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).
- **Data Processing:** The raw data is Fourier transformed, phased, and baseline corrected to generate the final spectrum.

Predicted ^1H NMR Spectral Data (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.4-7.0	Multiplet	4H	Aromatic protons
~2.5-1.5	Multiplet	10H	Cyclohexyl protons

Interpretation of the ^1H NMR Spectrum

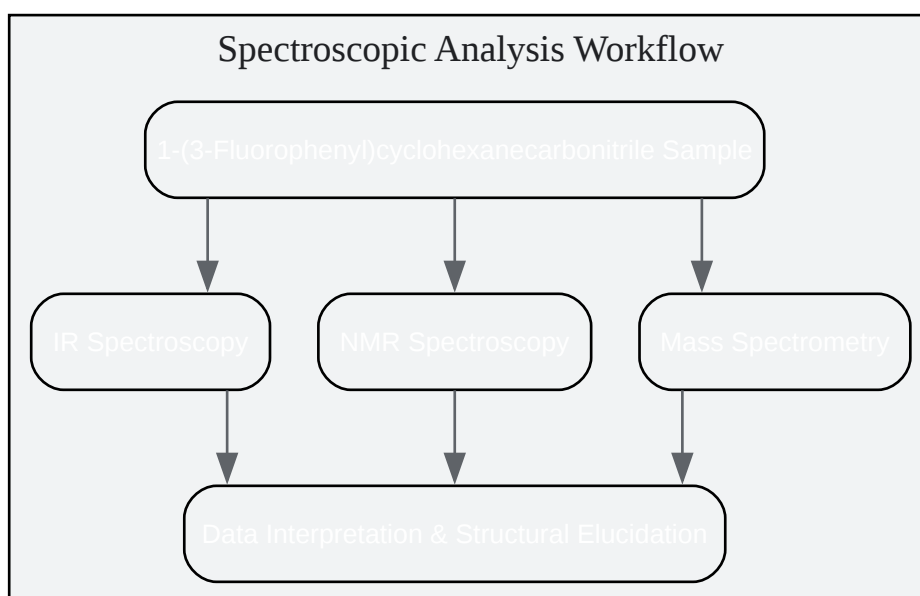
The ^1H NMR spectrum will clearly show two main regions of interest. The downfield region, between approximately 7.0 and 7.4 ppm, will contain a complex multiplet integrating to four protons, corresponding to the protons on the 3-fluorophenyl ring. The upfield region, between roughly 1.5 and 2.5 ppm, will exhibit a broad, overlapping multiplet integrating to ten protons, which are the methylene protons of the cyclohexyl ring. The complexity of both of these regions is due to spin-spin coupling between adjacent protons and, in the case of the aromatic region, coupling to the fluorine atom.

Predicted ^{13}C NMR Spectral Data (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~163 (d, $^1\text{JCF} \approx 245$ Hz)	C-F of the aromatic ring
~130-115	Aromatic carbons
~122	$\text{C}\equiv\text{N}$ (nitrile carbon)[4]
~45	Quaternary carbon of cyclohexyl ring
~35-25	Cyclohexyl methylene carbons

Interpretation of the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides a wealth of information for structural confirmation. The nitrile carbon is expected to resonate around 122 ppm.^[4] The aromatic region will display several signals between 115 and 165 ppm. The carbon directly bonded to the fluorine atom will appear as a doublet with a large one-bond coupling constant (^1JCF) of approximately 245 Hz, a characteristic feature of C-F bonds. The other aromatic carbons will also exhibit smaller couplings to the fluorine atom. The quaternary carbon of the cyclohexyl ring, bonded to both the phenyl group and the nitrile, is expected around 45 ppm. The remaining methylene carbons of the cyclohexyl ring will appear in the upfield region, typically between 25 and 35 ppm.



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Caption: A typical workflow for the spectroscopic analysis of a novel compound.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

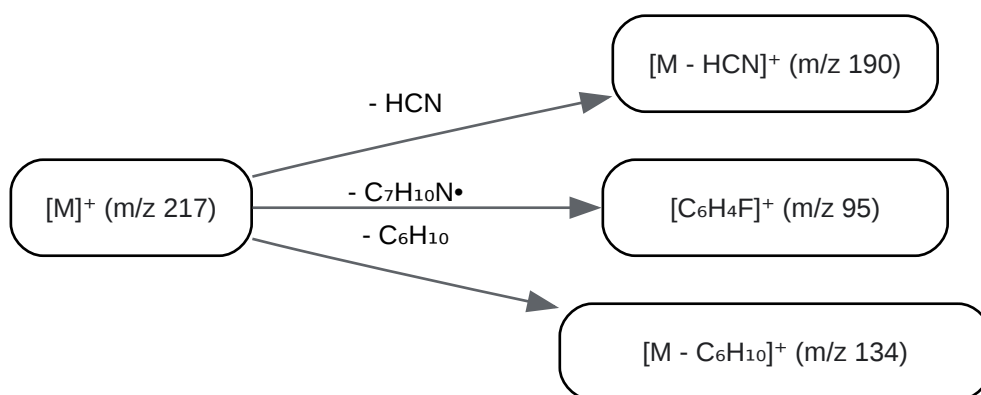
- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, where it is vaporized.
- **Ionization:** The gaseous molecules are bombarded with high-energy electrons, causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z).
- **Detection:** The abundance of each ion is measured, and a mass spectrum is generated.

Predicted Mass Spectral Data

m/z	Interpretation
217	Molecular ion $[M]^+$
190	$[M - \text{HCN}]^+$
134	$[M - \text{C}_6\text{H}_{10}]^+$
95	$[\text{C}_6\text{H}_4\text{F}]^+$

Interpretation of the Mass Spectrum

The mass spectrum is expected to show a molecular ion peak at an m/z of 217, corresponding to the molecular weight of **1-(3-Fluorophenyl)cyclohexanecarbonitrile**. Common fragmentation pathways would likely include the loss of a molecule of hydrogen cyanide (HCN) to give a peak at m/z 190, and the cleavage of the bond between the cyclohexyl ring and the aromatic ring, leading to fragments with m/z values corresponding to the fluorophenyl cation (m/z 95) and the cyclohexyl radical. Another potential fragmentation is the loss of the cyclohexyl ring as cyclohexene, resulting in a fragment at m/z 134.



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Caption: Predicted major fragmentation pathways in the EI-MS of the title compound.

Conclusion

The comprehensive spectroscopic analysis of **1-(3-Fluorophenyl)cyclohexanecarbonitrile**, utilizing IR, ^1H NMR, ^{13}C NMR, and mass spectrometry, provides a detailed and unambiguous confirmation of its molecular structure. Each technique offers a unique and complementary piece of the structural puzzle, from the identification of functional groups by IR to the detailed mapping of the carbon-hydrogen framework by NMR and the confirmation of molecular weight and fragmentation patterns by mass spectrometry. The principles and predictive data presented in this guide serve as a robust framework for researchers in the field, enabling the confident identification and characterization of this and structurally related molecules, thereby facilitating further research and development.

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